

# physical and chemical properties of 2,2,6,6-Tetramethyl-4-piperidinol

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## Compound of Interest

Compound Name: **2,2,6,6-Tetramethyl-4-piperidinol**

Cat. No.: **B029938**

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An In-depth Technical Guide to **2,2,6,6-Tetramethyl-4-piperidinol**

## Introduction

**2,2,6,6-Tetramethyl-4-piperidinol**, also known as TMP or 4-hydroxy-TEMPO, is a heterocyclic organic compound that serves as a crucial intermediate in the synthesis of various chemical products. Its sterically hindered amine structure is foundational to its primary application as a precursor for a class of compounds known as Hindered Amine Light Stabilizers (HALS). HALS are widely used as additives in polymers and plastics to protect them from photo-oxidative degradation. This guide provides a comprehensive overview of the physical properties, chemical characteristics, synthesis protocols, and safety considerations for **2,2,6,6-Tetramethyl-4-piperidinol**, intended for researchers, chemists, and professionals in drug development and material science.

## Physical and Chemical Properties

The fundamental physical and chemical identifiers for **2,2,6,6-Tetramethyl-4-piperidinol** are summarized below. This compound is a solid at room temperature and is recognized for its corrosive nature.[\[1\]](#)[\[2\]](#)

Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	<b>C<sub>9</sub>H<sub>19</sub>NO</b>	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	157.25 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	129-131 °C	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	212-215 °C	<a href="#">[3]</a> <a href="#">[7]</a>

| Appearance | Colorless needles or white crystal |[\[6\]](#)[\[8\]](#) |

Table 2: Chemical Identifiers

Identifier	Value	Source
CAS Number	<b>2403-88-5</b>	<a href="#">[2]</a> <a href="#">[5]</a>
InChI	1S/C9H19NO/c1-8(2)5-7(11)6-9(3,4)10-8/h7,10-11H,5-6H2,1-4H3	<a href="#">[3]</a> <a href="#">[9]</a>
InChIKey	VDVUCLWJZJHFAV-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[9]</a>
SMILES	CC1(C)CC(O)CC(C)(C)N1	<a href="#">[3]</a> <a href="#">[9]</a>

| Synonyms | 4-Hydroxy-2,2,6,6-tetramethylpiperidine, Lastar A |[\[4\]](#)[\[5\]](#) |

## Spectral Data

Spectroscopic data is essential for the structural confirmation and purity assessment of **2,2,6,6-Tetramethyl-4-piperidinol**. Various spectroscopic methods are used for its characterization.

Table 3: Spectroscopic Data

Technique	Description
<sup>1</sup> H NMR	Proton Nuclear Magnetic Resonance data is available for structural elucidation.[9]
<sup>13</sup> C NMR	Carbon-13 Nuclear Magnetic Resonance data provides information on the carbon skeleton.
FTIR	Fourier-Transform Infrared Spectroscopy is used to identify functional groups, such as the O-H and N-H stretches.[10]

| Mass Spectrometry | Mass spectrometry data confirms the molecular weight and fragmentation pattern of the compound.[5] |

## Experimental Protocols: Synthesis

**2,2,6,6-Tetramethyl-4-piperidinol** is most commonly synthesized via the reduction of 2,2,6,6-tetramethyl-4-piperidone. Other methods include the catalytic hydrogenation of triacetoneamine (TAA).[11]

### Synthesis via Reduction of 2,2,6,6-tetramethyl-4-piperidone

This protocol describes a common laboratory-scale synthesis using sodium borohydride as the reducing agent.[6]

Objective: To prepare **2,2,6,6-tetramethyl-4-piperidinol** by the chemical reduction of the corresponding ketone.

#### Materials:

- 2,2,6,6-tetramethyl-4-piperidone
- Sodium borohydride (NaBH<sub>4</sub>)
- Ethanol (or a similar protic solvent)

- Ligroin (boiling point range 65-90 °C) for recrystallization
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Magnetic stirrer and heating mantle

#### Procedure:

- Dissolve 2,2,6,6-tetramethyl-4-piperidone in ethanol in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath.
- Slowly add sodium borohydride to the stirred solution in small portions. The reaction is exothermic.
- After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for several hours or until the reaction is complete (monitored by TLC).
- Carefully add water to quench the excess sodium borohydride.
- Remove the ethanol under reduced pressure using a rotary evaporator.
- Extract the aqueous residue with a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
- Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate to yield the crude product.
- Purify the crude **2,2,6,6-tetramethyl-4-piperidinol** by recrystallization from ligroin to obtain colorless needles.<sup>[6]</sup>

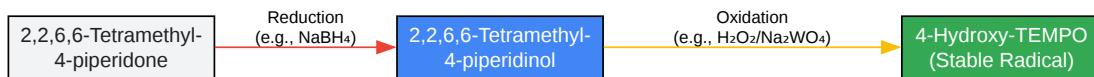
## Reactivity and Applications

The primary utility of **2,2,6,6-Tetramethyl-4-piperidinol** lies in its role as a versatile chemical intermediate.

- Hindered Amine Light Stabilizers (HALS): It is a key building block for synthesizing HALS.[8][11][12] These stabilizers are crucial for preventing the degradation of polymers exposed to light. The piperidinol can be esterified or otherwise modified to produce a wide range of HALS derivatives.[12]
- Precursor to TEMPO: **2,2,6,6-Tetramethyl-4-piperidinol** can be oxidized to form 4-Hydroxy-TEMPO, a stable nitroxyl radical. TEMPO and its derivatives are widely used as catalysts in selective oxidation reactions in organic synthesis and as spin probes in biological studies.
- Research Applications: The compound has been utilized in research to study the formation of singlet oxygen.[7]

## Logical Workflow: Synthesis and Oxidation

The following diagram illustrates the synthetic relationship between the precursor ketone, the target piperidinol, and its valuable oxidation product, 4-Hydroxy-TEMPO.



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Caption: Synthetic pathway from piperidone to piperidinol and its subsequent oxidation.

## Safety and Handling

**2,2,6,6-Tetramethyl-4-piperidinol** is classified as a corrosive solid and requires careful handling to avoid personal exposure.[1][2]

- Hazards:
  - Causes severe skin burns and eye damage.[1][4]
  - May cause an allergic skin reaction.[1][4]

- Harmful if swallowed.[4]
- Causes irritation to the respiratory tract.[13]
- Precautions for Safe Handling:
  - Avoid all personal contact, including inhalation of dust.[2][13]
  - Use in a well-ventilated area.[2]
  - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and protective clothing.[1][13]
  - Do not eat, drink, or smoke when handling this substance.[2]
  - Wash hands thoroughly after handling.[2]
- Storage:
  - Store in a tightly closed container.[1][13]
  - Keep in a cool, dry, and well-ventilated place away from incompatible substances.[13]
- First Aid Measures:
  - Skin Contact: Immediately take off all contaminated clothing and rinse the skin with plenty of water. Seek immediate medical attention.[1]
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and call an ophthalmologist immediately.[1]
  - Ingestion: Rinse mouth and drink water (two glasses at most). Do not induce vomiting. Call a physician immediately.[1][13]
  - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][13]

## Conclusion

**2,2,6,6-Tetramethyl-4-piperidinol** is a compound of significant industrial and academic interest. Its value is primarily derived from its role as a foundational intermediate for high-performance HALS and stable nitroxyl radicals like TEMPO. A thorough understanding of its properties, synthesis, and handling protocols is essential for its safe and effective use in research and commercial applications.

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